

# An In-depth Technical Guide to Desbutal: Chemical Identity, and Component Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Desbutal

Cat. No.: B15387535

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This technical guide provides a comprehensive overview of **Desbutal**, a discontinued pharmaceutical product. The focus is on its chemical identity, including its IUPAC name and CAS number, and a detailed examination of its constituent active pharmaceutical ingredients. Due to the discontinuation of **Desbutal**, this guide synthesizes information on its components, methamphetamine hydrochloride and pentobarbital sodium, to provide relevant data for researchers, scientists, and drug development professionals.

## Chemical Identification of Desbutal

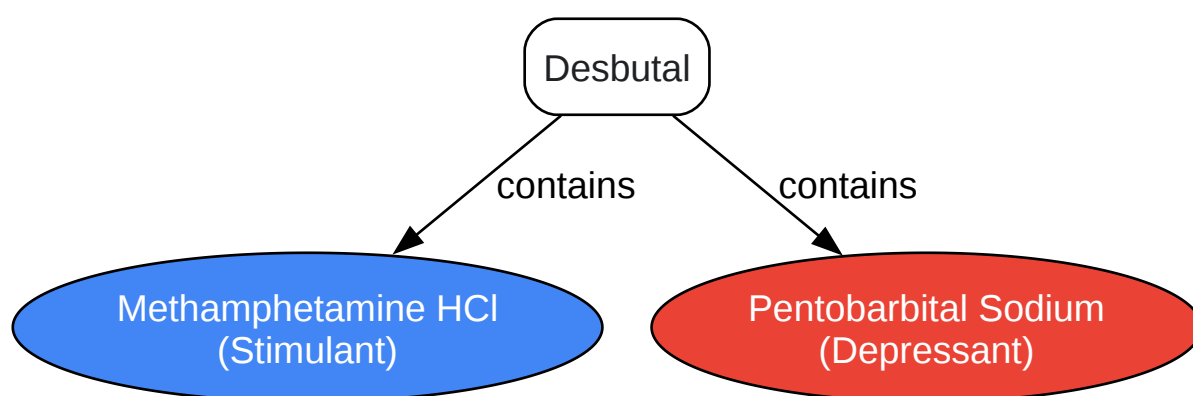
**Desbutal** was the brand name for a combination drug product. As a mixture, its chemical identifiers are based on its components.

Identifier	Value
IUPAC Name	5-ethyl-5-(pentan-2-yl)pyrimidine-2,4,6(1H,3H,5H)-trione compound with N-methyl-1-phenylpropan-2-amine (1:1) hydrochloride[1]
CAS Number	8028-71-5[1][2]
Molecular Formula	C21H34ClN3O3[1][2]
Molecular Weight	411.97 g/mol [1]

## Composition of Desbutal

**Desbutal** was a fixed-dose combination of a central nervous system (CNS) stimulant and a CNS depressant.[3] The product contained methamphetamine hydrochloride and pentobarbital sodium.[1][3] It was manufactured by Abbott Laboratories and was marketed for conditions such as depression, obesity, narcolepsy, and parkinsonism before being discontinued due to a high potential for abuse.[1][3]

The logical relationship of **Desbutal**'s components can be visualized as follows:



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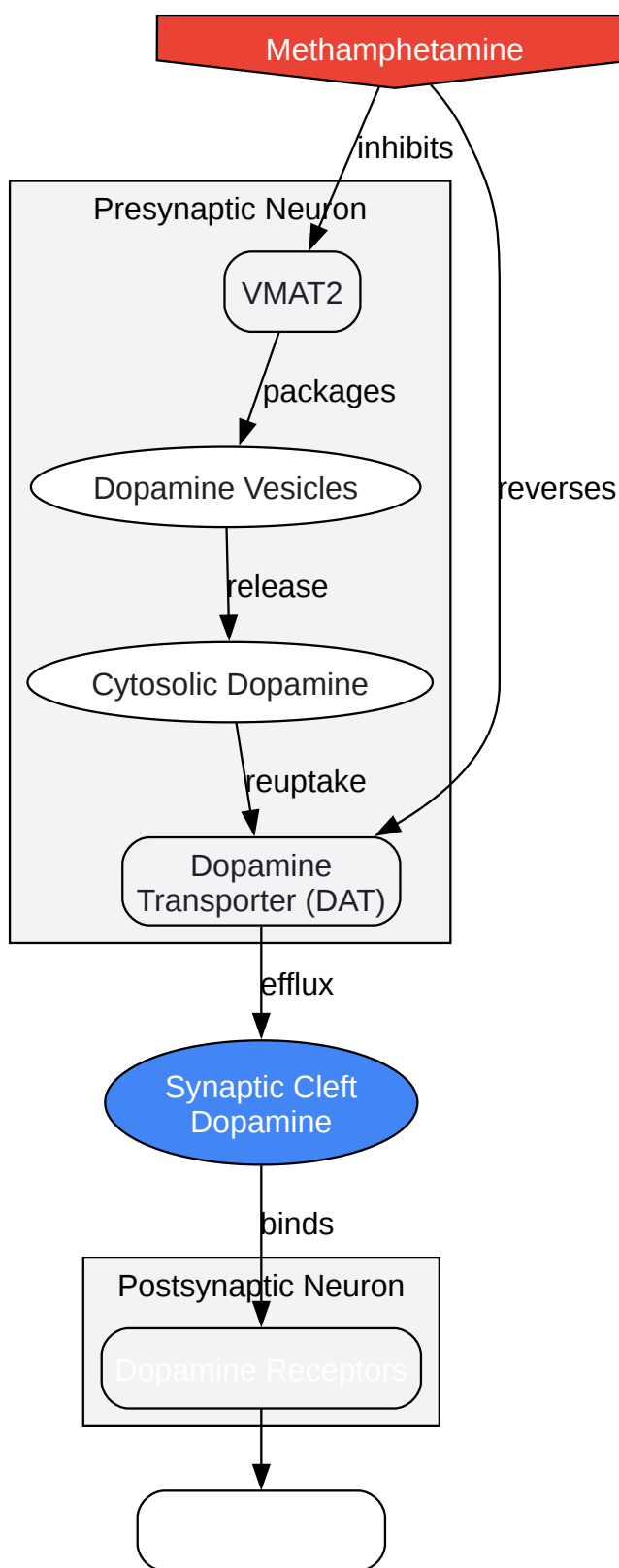
Logical relationship of **Desbutal**'s active components.

## Component Analysis: Methamphetamine Hydrochloride

Methamphetamine is a potent central nervous system stimulant. In **Desbutal**, it was included for its stimulant effects.

### 3.1. Signaling Pathway of Methamphetamine

Methamphetamine's primary mechanism of action involves the disruption of normal dopamine, norepinephrine, and serotonin signaling in the brain. It increases the release and blocks the reuptake of these neurotransmitters, leading to an accumulation in the synaptic cleft. The following diagram illustrates the simplified signaling pathway affected by methamphetamine.



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Simplified signaling pathway of methamphetamine in a dopaminergic neuron.

### 3.2. Experimental Protocol: Quantification of Methamphetamine in Biological Samples

A common method for the quantification of methamphetamine in biological matrices (e.g., blood, urine) is Gas Chromatography-Mass Spectrometry (GC-MS).

Objective: To determine the concentration of methamphetamine in a plasma sample.

Materials:

- Plasma sample
- Internal standard (e.g., methamphetamine-d5)
- Extraction solvent (e.g., ethyl acetate)
- Derivatizing agent (e.g., N-methyl-bis(trifluoroacetamide) - MBTFA)
- GC-MS system

Procedure:

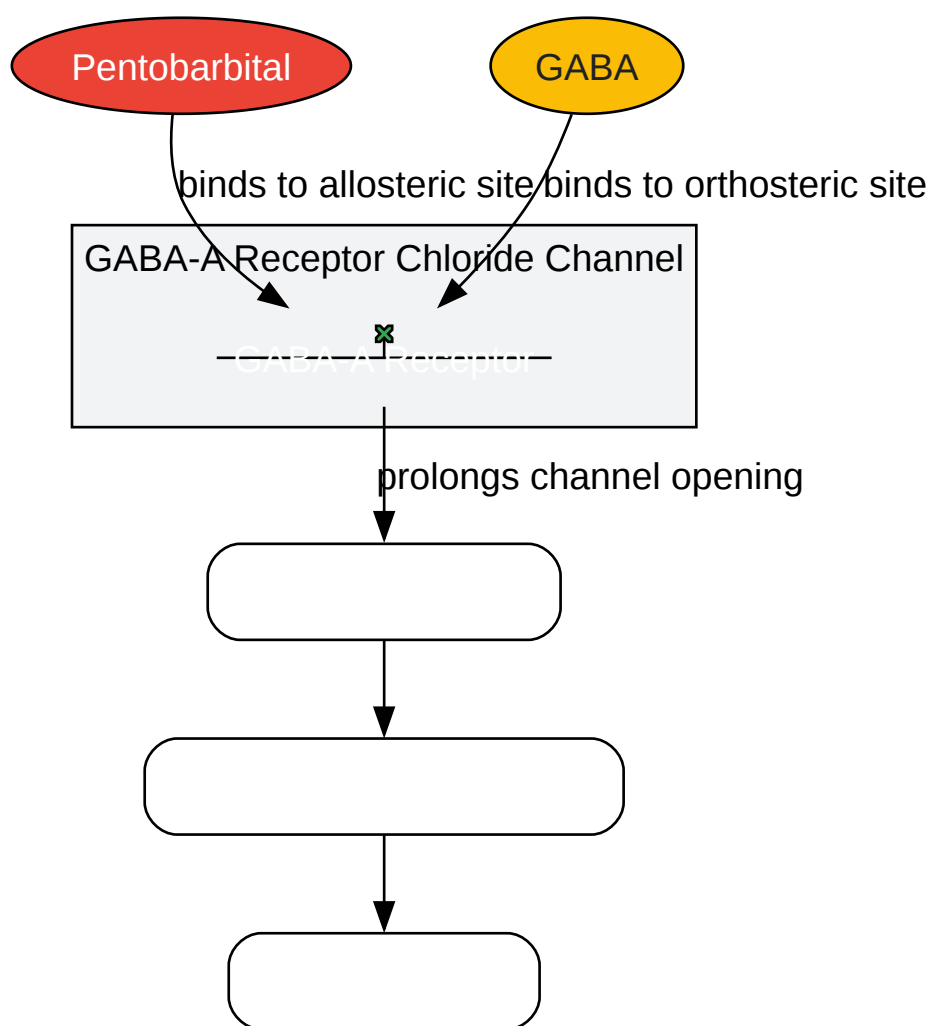
- Sample Preparation: To 1 mL of plasma, add the internal standard.
- Liquid-Liquid Extraction: Add 5 mL of ethyl acetate and vortex for 2 minutes. Centrifuge at 3000 rpm for 10 minutes.
- Evaporation: Transfer the organic layer to a new tube and evaporate to dryness under a stream of nitrogen.
- Derivatization: Reconstitute the residue in 50  $\mu$ L of MBTFA and heat at 70°C for 20 minutes.
- GC-MS Analysis: Inject 1  $\mu$ L of the derivatized sample into the GC-MS.
  - GC Column: Phenyl-methyl siloxane capillary column.
  - Oven Program: Start at 80°C, ramp to 250°C.
  - MS Detection: Selected Ion Monitoring (SIM) mode.

## Component Analysis: Pentobarbital Sodium

Pentobarbital is a short-acting barbiturate that acts as a central nervous system depressant.

### 4.1. Signaling Pathway of Pentobarbital

Pentobarbital enhances the effect of the neurotransmitter gamma-aminobutyric acid (GABA) at the GABA-A receptor. This leads to increased chloride ion influx, hyperpolarization of the neuron, and an overall inhibitory effect on the central nervous system.



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## References

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